

A Comprehensive Technical Guide to 2-(Diethoxyphosphoryl)acetic Acid and Its Synonyms

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Compound of Interest

Compound Name: 2-(Diethoxyphosphoryl)acetic acid

Cat. No.: B559586

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-(Diethoxyphosphoryl)acetic acid**, a versatile reagent in organic synthesis. The document details its chemical identity, physicochemical properties, and key applications in synthetic chemistry, with a focus on experimental protocols and reaction mechanisms relevant to drug discovery and development.

Chemical Identity and Synonyms

2-(Diethoxyphosphoryl)acetic acid is a valuable building block, particularly in the Horner-Wadsworth-Emmons olefination reaction. A comprehensive list of its synonyms and identifiers is provided below to facilitate cross-referencing in literature and chemical databases.

Table 1: Synonyms and Identifiers for **2-(Diethoxyphosphoryl)acetic Acid**

Systematic Name	Common Synonyms	CAS Number	Molecular Formula	Molecular Weight
2-(Diethoxyphosphoryl)acetic acid	Diethylphosphonoacetic acid[1][2][3][4]	3095-95-2[1][2][3][4]	C6H13O5P[1][2][3][4]	196.14 g/mol [1][2][3][4]
(Diethoxyphosphoryl)acetic acid[3][4]				
Diethyl Carboxymethylphosphonate[3][4]				
2-diethoxyphosphorylacetic acid[1][3]				
Diethylphosphonoethanoic acid[2]				
NSC 272281[1]				

Physicochemical Properties

The physical and chemical properties of **2-(Diethoxyphosphoryl)acetic acid** are crucial for its handling, storage, and application in chemical reactions. A summary of these properties is presented in Table 2.

Table 2: Physicochemical Properties of **2-(Diethoxyphosphoryl)acetic Acid**

Property	Value	Reference
Appearance	Clear colorless to yellow viscous liquid	[1][5]
Boiling Point	150 °C at 0.05 mmHg	[1]
Density	1.220 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.445	[1]
Flash Point	>230 °F (>110 °C)	[1]
pKa	3.48 ± 0.10 (Predicted)	[1]
Storage Temperature	Room Temperature, Keep in dark place, Sealed in dry	[1]

Synthesis and Experimental Protocols

This section provides detailed experimental procedures for the synthesis of **2-(Diethoxyphosphoryl)acetic acid** and its application in the Horner-Wadsworth-Emmons reaction.

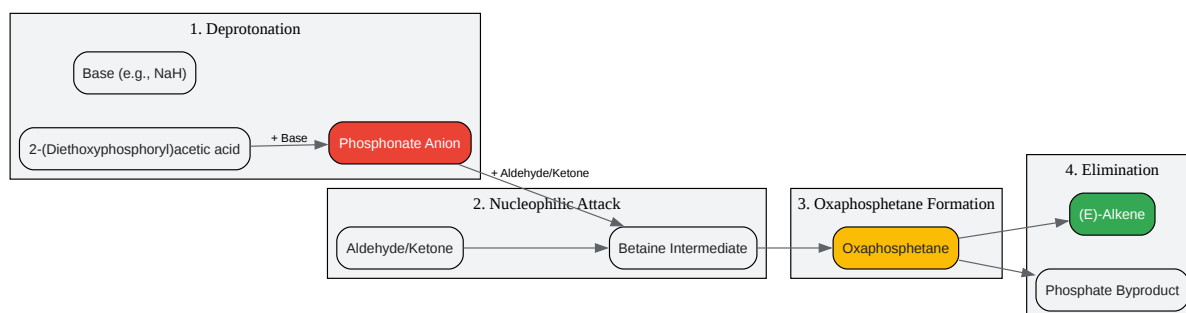
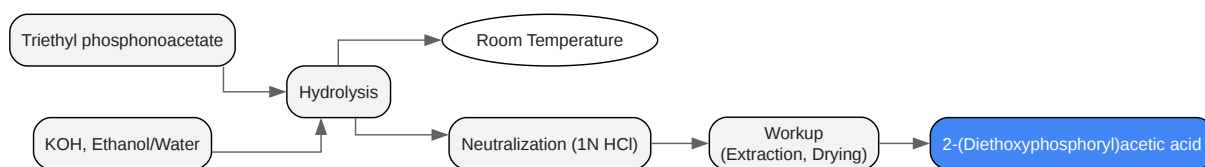
Synthesis of 2-(Diethoxyphosphoryl)acetic Acid

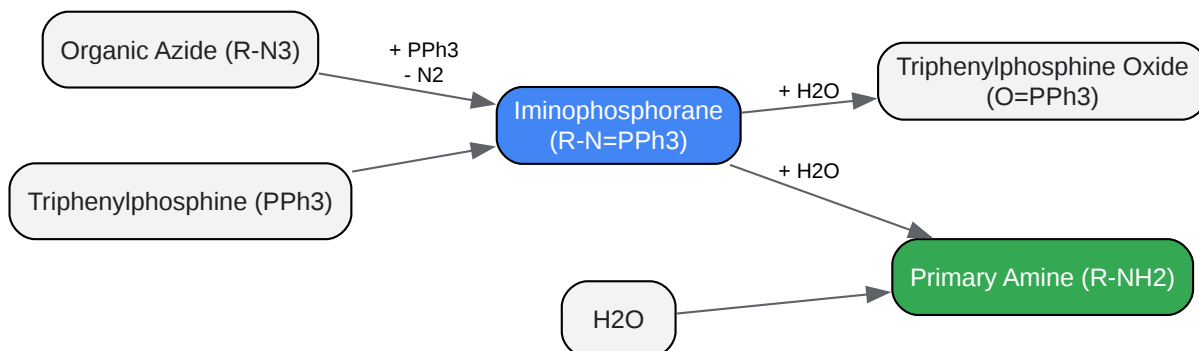
The synthesis of **2-(Diethoxyphosphoryl)acetic acid** is typically achieved through the hydrolysis of triethyl phosphonoacetate.

Experimental Protocol:

- Dissolve triethyl phosphonoacetate (1.7 g, 7.5 mmol) in a mixture of ethanol and water (15 mL, 14:1 v/v) at room temperature.
- Add potassium hydroxide (424.2 mg, 7.56 mmol) to the solution and stir the mixture at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, neutralize the reaction mixture to a pH of 4 with 1N HCl.

- Remove the ethanol by distillation under reduced pressure.
- Dilute the remaining aqueous solution with chloroform (20 mL).
- Wash the organic layer sequentially with water (10 mL) and saturated brine (10 mL).
- Dry the separated organic layer over anhydrous sodium sulfate.
- Filter the solution and remove the solvent by distillation under reduced pressure to yield **2-(Diethoxyphosphoryl)acetic acid**.[\[1\]](#)





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